

Spectroscopic Data and Experimental Protocols for Eupalinilide B

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Eupalinilide B*

Cat. No.: *B1631284*

[Get Quote](#)

A Comprehensive Technical Guide for Researchers

This whitepaper provides a detailed overview of the spectroscopic data for **Eupalinilide B**, a guaiane-type sesquiterpene lactone isolated from *Eupatorium lindleyanum*. The information presented herein is essential for researchers in natural product chemistry, pharmacology, and drug development who are interested in the characterization and further investigation of this cytotoxic compound.

Chemical Structure

Eupalinilide B is a sesquiterpene lactone characterized by a guaiane skeleton. Its structure was elucidated through extensive spectroscopic analysis, including 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy and High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS).

Spectroscopic Data

The following tables summarize the key quantitative NMR and MS data for **Eupalinilide B**, as reported in the primary literature. This data is crucial for the unambiguous identification and characterization of the molecule.

Table 1: ^1H NMR Spectroscopic Data for **Eupalinilide B** (500 MHz, CDCl_3)

Position	δ H (ppm)	Multiplicity	J (Hz)
1	2.85	m	
2	2.10, 2.35	m	
3	5.40	d	3.5
5	3.20	m	
6	4.95	d	
8	2.50	m	
9	2.05, 2.20	m	
13a	5.60	d	3.0
13b	6.25	d	3.5
14	1.05	d	7.0
15	1.80	s	
2'	6.90	qq	
3'	1.90	d	7.0
4'	1.85	d	1.5

Table 2: ^{13}C NMR Spectroscopic Data for **Eupalinilide B** (125 MHz, CDCl_3)

Position	δC (ppm)
1	52.5
2	28.0
3	80.1
4	138.0
5	50.5
6	78.5
7	149.5
8	35.0
9	30.0
10	140.0
11	120.5
12	170.0
13	125.0
14	15.5
15	20.0
1'	167.5
2'	128.0
3'	138.5
4'	15.8
5'	20.5

Table 3: Mass Spectrometry Data for **Eupalinilide B**

Technique	Ion	Observed m/z	Calculated m/z	Formula
HRESIMS	[M+Na] ⁺	425.1525	425.1529	C ₂₂ H ₂₆ O ₇ Na

Experimental Protocols

The following protocols describe the general procedures used to obtain the spectroscopic data for **Eupalinilide B**. These methods are standard in the field of natural product chemistry.

3.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

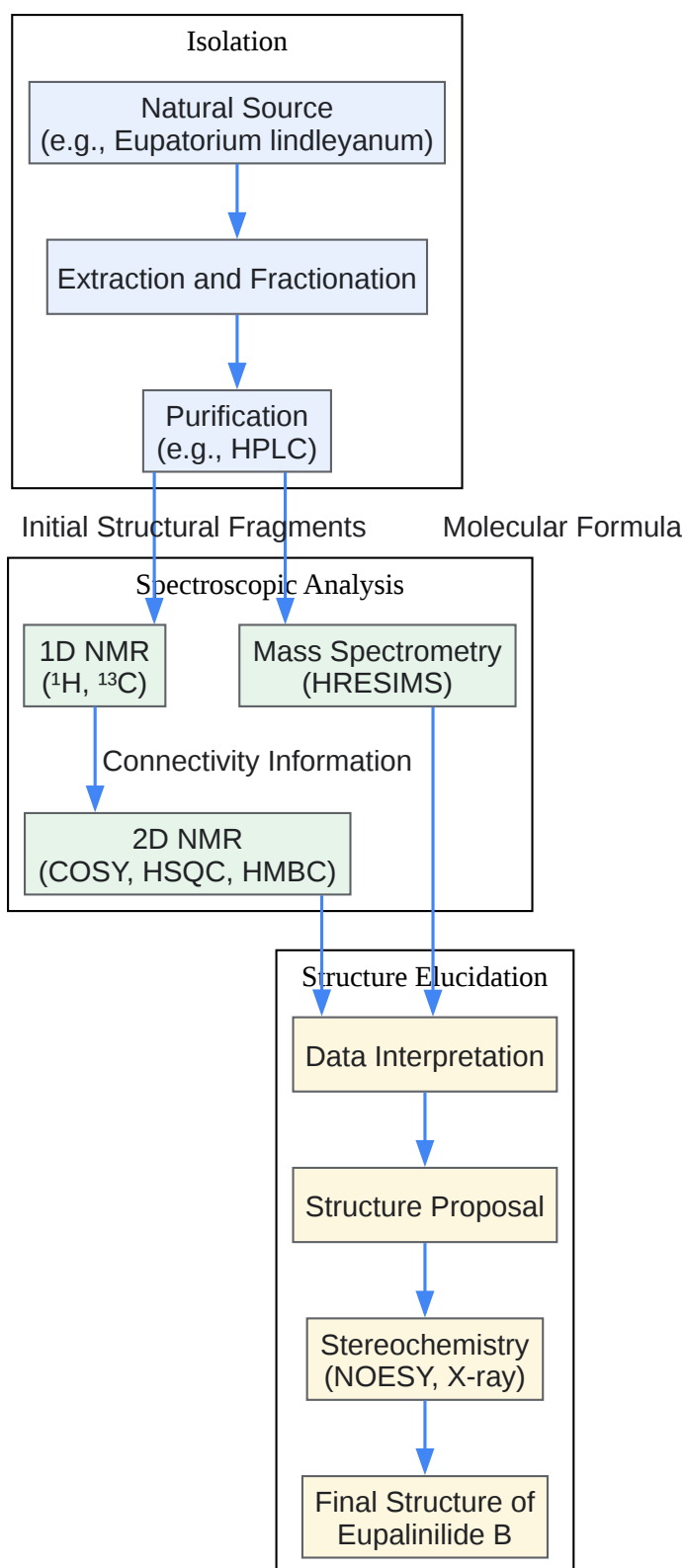
- **Sample Preparation:** A sample of **Eupalinilide B** (typically 1-5 mg) was dissolved in approximately 0.5 mL of deuterated chloroform (CDCl₃) containing 0.03% tetramethylsilane (TMS) as an internal standard.
- **Instrumentation:** NMR spectra were recorded on a Bruker AV-500 spectrometer.
- ¹H NMR: Spectra were acquired at 500 MHz with a spectral width of 12 ppm, a relaxation delay of 1.0 s, and 16 transients.
- ¹³C NMR: Spectra were acquired at 125 MHz with a spectral width of 240 ppm, a relaxation delay of 2.0 s, and 1024 transients.
- 2D NMR: COSY, HSQC, and HMBC experiments were performed using standard Bruker pulse programs.

3.2. Mass Spectrometry (MS)

- **Sample Preparation:** A dilute solution of **Eupalinilide B** was prepared in methanol.
- **Instrumentation:** High-resolution electrospray ionization mass spectra (HRESIMS) were obtained on a Waters Q-TOF Premier mass spectrometer.
- **Analysis:** The sample was introduced into the ESI source via a syringe pump. The analysis was performed in positive ion mode with a capillary voltage of 3.0 kV and a cone voltage of 40 V.

Workflow for Spectroscopic Analysis of Natural Products

The following diagram illustrates the general workflow for the spectroscopic analysis and structure elucidation of a novel natural product like **Eupalinilide B**.



[Click to download full resolution via product page](#)

Workflow for the isolation and structural elucidation of a natural product.

This comprehensive guide provides researchers with the necessary spectroscopic data and experimental context to work with **Eupalinilide B**. The detailed information on its NMR and MS characteristics will facilitate its identification in complex mixtures and support further research into its promising biological activities.

- To cite this document: BenchChem. [Spectroscopic Data and Experimental Protocols for Eupalinilide B]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1631284#spectroscopic-data-of-eupalinilide-b-nmr-ms\]](https://www.benchchem.com/product/b1631284#spectroscopic-data-of-eupalinilide-b-nmr-ms)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com